

experimental protocol for reactions involving 4-(hydroxymethyl)oxane-4-carbonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(Hydroxymethyl)oxane-4-carbonitrile

Cat. No.: B1292780

[Get Quote](#)

Application Notes and Protocols for 4-(hydroxymethyl)oxane-4-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides detailed information on **4-(hydroxymethyl)oxane-4-carbonitrile** (CAS No. 1010836-56-2), a valuable building block in medicinal chemistry and drug discovery. Included are its chemical and physical properties, a proposed experimental protocol for its synthesis, and potential reaction schemes for its derivatization. The application of this bifunctional molecule in the synthesis of novel chemical entities is also discussed.

Chemical and Physical Properties

4-(hydroxymethyl)oxane-4-carbonitrile is a colorless to light yellow oil. Its key properties are summarized in the table below.^[1]

Property	Value	Reference
CAS Number	1010836-56-2	[1]
Alternative Name	Tetrahydro-4-(hydroxymethyl)-2H-pyran-4-carbonitrile	[1]
Molecular Formula	C ₇ H ₁₁ NO ₂	[1]
Molecular Weight	141.17 g/mol	[1]
Appearance	Colorless to light yellow oil	[1]
Purity (GC)	≥99.91%	[1]
Water Content (KF)	≤0.13%	[1]

Proposed Experimental Protocol for Synthesis

While a specific published protocol for the synthesis of **4-(hydroxymethyl)oxane-4-carbonitrile** was not identified in the searched literature, a plausible synthetic route can be proposed based on the known chemistry of related tetrahydropyran systems. The following protocol describes a potential method for the hydroxymethylation of 4-cyanotetrahydropyran.

Reaction Scheme:

3. H_3O^+ workup

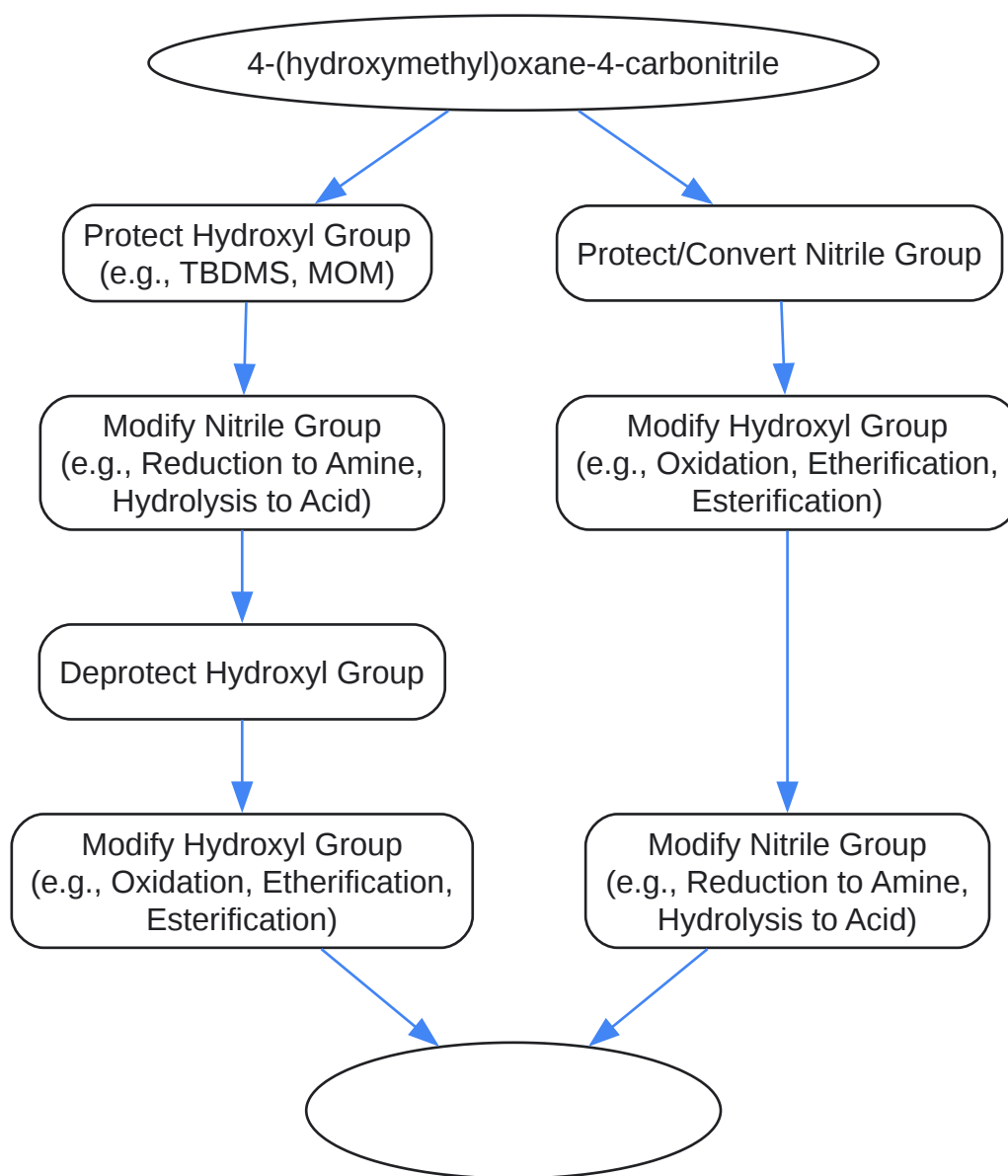
2. Paraformaldehyde

1. LDA, THF, $-78\text{ }^\circ\text{C}$

4-cyanotetrahydropyran



4-(hydroxymethyl)oxane-4-carbonitrile



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-METHYLTETRAHYDRO-2H-PYRAN-4-CARBONITRILE synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [experimental protocol for reactions involving 4-(hydroxymethyl)oxane-4-carbonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1292780#experimental-protocol-for-reactions-involving-4-hydroxymethyl-oxane-4-carbonitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com